

Unraveling "MS115": A Critical Need for Specificity

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Compound of Interest

Compound Name: MS115

Cat. No.: B15544521

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Initial research into the compound designated "**MS115**" has revealed a significant challenge: the identifier "**MS115**" is associated with multiple, distinct therapeutic agents in early-stage research, making it impossible to provide a singular, in-depth technical guide without further clarification. The ambiguity of this designation underscores the critical importance of precise nomenclature in scientific and drug development communication.

Our comprehensive search has identified several compounds referred to by similar names, each with a unique mechanism of action and therapeutic target. These include:

- **MRX-115:** An ultrasound contrast agent based on lipid-encapsulated perfluorocarbon gas microbubbles. Phase I clinical trials have assessed its safety and efficacy in enhancing left ventricular cavity and myocardial imaging.[1]
- **CC-115:** A dual inhibitor of DNA-dependent protein kinase (DNA-PK) and mTOR kinase. It has been investigated in a Phase 1a/1b clinical trial for patients with advanced solid tumors and hematologic malignancies, including glioblastoma and chronic lymphocytic leukemia.[2]
- **HMI-115:** A therapeutic candidate under investigation for the treatment of endometriosis-associated pain. A clinical study has been designed to evaluate its safety and efficacy against a placebo in pre-menopausal women.[3]
- **BCD-115:** A treatment being studied in women with estrogen receptor-positive (ER+), HER2-negative locally advanced and metastatic breast cancer.[4]

- APG-115 (Alrizomadlin): A novel MDM2 inhibitor that disrupts the interaction between MDM2 and p53, a critical tumor suppressor protein. It is under investigation for its potential in treating various cancers.[5]

Furthermore, searches for "**MS115**" also returned numerous results related to Multiple Sclerosis (MS), a chronic autoimmune disease of the central nervous system. These findings detailed the mechanisms and clinical trials of various MS treatments, such as Teriflunomide, Remibrutinib, and Siponimod, but did not refer to a specific compound designated "**MS115**".[6][7][8][9]

To provide the requested in-depth technical guide, it is imperative that the specific compound of interest is clearly identified. Researchers, scientists, and drug development professionals are urged to provide a more complete designation, such as a full chemical name, alternative alphanumeric code, or the primary therapeutic area of interest. This will enable the accurate compilation of relevant data, experimental protocols, and signaling pathways.

Without this crucial clarification, any attempt to generate a technical whitepaper on "**MS115**" would be speculative and could lead to the dissemination of inaccurate and misleading information, hindering the progress of vital research and development efforts. We await further details to proceed with a focused and accurate scientific summary.

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